Natural Occurrence of 5-Hydroxy-2'-methoxyflavone in Plant Extracts

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Compound of Interest

Compound Name: *5-Hydroxy-2'-methoxyflavone*

Cat. No.: *B1634687*

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Executive Summary

5-Hydroxy-2'-methoxyflavone (CAS: 6665-71-0) is a specialized lipophilic flavonoid aglycone.[1][2] Unlike common dietary flavonoids (e.g., quercetin, kaempferol) which exist primarily as glycosides within the vacuole, this compound is predominantly found in the extracellular exudates (farina) of specific species within the Primulaceae family. Its presence is a chemotaxonomic marker for the Primula and Dionysia genera.

For drug development, this compound represents a scaffold of high interest due to its enhanced lipophilicity (facilitated by the 2'-methoxy group) and the presence of the 5-hydroxyl group, which is critical for chelating divalent metal ions and interacting with kinase domains.

Chemical Profile & Chemotaxonomy

Structural Properties

The molecule features a flavone backbone with a characteristic hydrogen-bonded hydroxyl group at position C-5 (A-ring) and a methoxy substitution at position C-2' (B-ring).

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Property	Specification
IUPAC Name	5-hydroxy-2-(2-methoxyphenyl)chromen-4-one
Molecular Formula	$C_{16}H_{12}O_4$
Molecular Weight	268.26 g/mol
Solubility	High in $CHCl_3$, Acetone, DCM; Low in H_2O
UV Maxima (MeOH)	~268 nm (Band II), ~330 nm (Band I)
Key NMR Feature	5-OH signal at δ ~12.5 ppm (chelated)

Natural Sources

The primary occurrence is limited to the "farinose" (powdery) exudates on the leaves, stems, and inflorescences of the Primulaceae family.

Genus	Species	Tissue Source	Abundance Profile
Primula	P. pulverulenta	Leaf/Stem Farina	Major component of white exudate
Primula	P. japonica	Inflorescence	Co-occurs with unsubstituted flavone
Primula	P. denticulata	Leaf Exudate	Minor constituent
Dionysia	D. diapensifolia	Aerial parts	Exudate flavonoid complex
Andrographis	A. paniculata	Whole plant	Trace (requires verification per batch)

Extraction & Isolation Protocols

The "Surface Rinsing" Technique

Critical Insight: Traditional grinding and methanolic extraction are contraindicated for this compound. Grinding releases chlorophyll and intracellular glycosides, creating a complex

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matrix that complicates purification. Since **5-hydroxy-2'-methoxyflavone** is extracellular, a surface rinse yields a semi-pure fraction immediately.

Experimental Workflow

- Harvesting: Collect aerial parts of Primula pulverulenta (or equivalent). Do not dry with high heat; air dry in shade.
- Rinsing: Immerse plant material in Dichloromethane (DCM) or Acetone for 30–60 seconds. Agitate gently.
- Filtration: Filter the rinse immediately to remove debris.
- Concentration: Evaporate solvent under reduced pressure (Rotavap) at <40°C.
- Result: A yellow/white crystalline solid (the "Farina" fraction), consisting of >80% flavone aglycones.

Purification Strategy

For pharmaceutical-grade purity (>98%), follow this chromatographic workflow.

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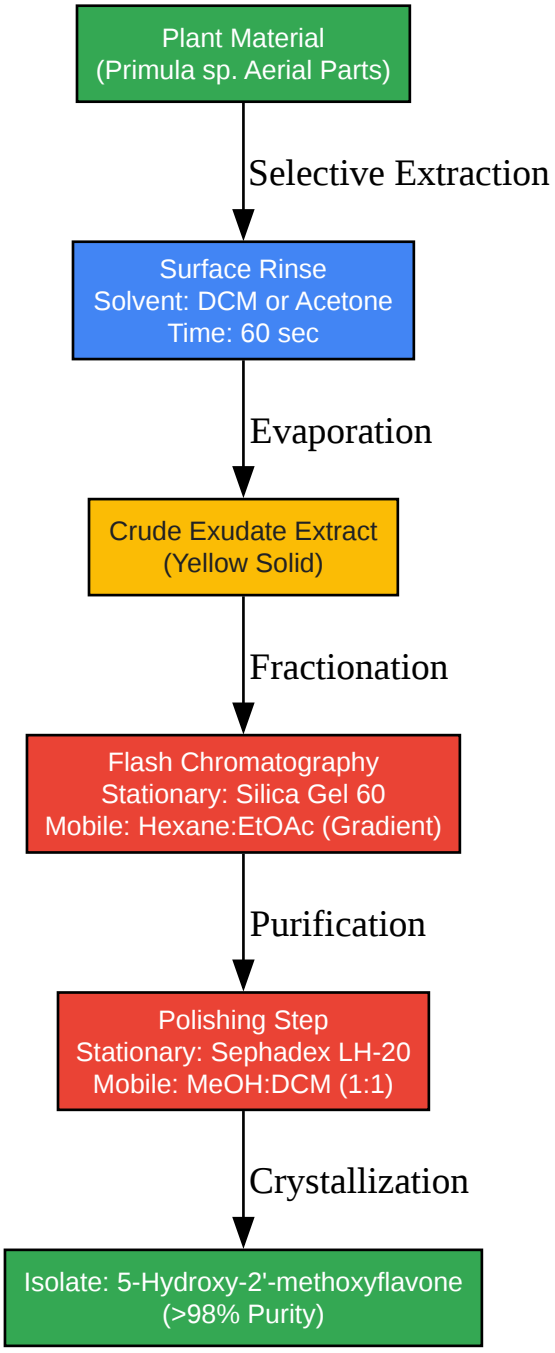

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Caption: Optimized isolation workflow prioritizing surface rinsing to minimize chlorophyll contamination.

Analytical Characterization

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To validate the identity of the isolated compound, specific spectral signatures must be confirmed.

Nuclear Magnetic Resonance (NMR)

- ^{1}H NMR (500 MHz, $CDCl_3$):
  - δ 12.65 (s, 1H, 5-OH): The sharp singlet downfield is diagnostic of the hydrogen bond between the 5-hydroxyl and the 4-keto group.
  - δ 3.92 (s, 3H, OMe): Strong singlet indicating the methoxy group.
  - δ 6.60 (s, 1H, H-3): Characteristic singlet for the flavone C-ring.
  - B-Ring Signals: Look for a multiplet pattern characteristic of 2'-substitution (often ddd or similar splitting due to ortho-substitution).

Mass Spectrometry (LC-MS)

- Ionization: ESI (Positive Mode)
- Molecular Ion:m/z 269.08 $[M+H]^+$
- Fragmentation: Loss of methyl radical (M-15) is common for methoxyflavones.

Biosynthetic Pathway

Understanding the biosynthesis aids in metabolic engineering or elicitation strategies. This compound is derived from the phenylpropanoid pathway, diverging at the chalcone stage.

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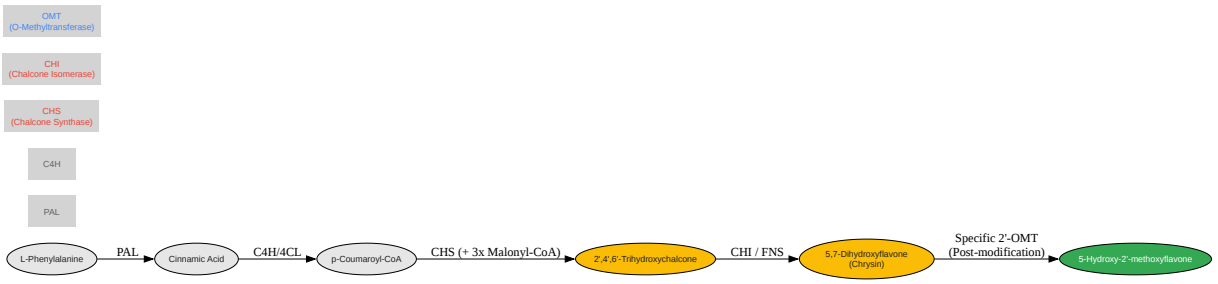

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Caption: Biosynthetic route highlighting the critical role of O-methyltransferase (OMT) in defining the 2'-methoxy pattern.

Pharmacological Potential

Researchers investigate this compound for three primary mechanisms:

- Antimicrobial Activity: As a phytoalexin component of the farina, it provides a chemical barrier against fungal pathogens. In vitro assays often show efficacy against Gram-positive bacteria (S. aureus).
- Cytotoxicity: The lipophilic nature allows passive diffusion across cell membranes. Studies on related 5-hydroxyflavones suggest potential in inducing apoptosis in carcinoma cell lines via mitochondrial pathways.
- Kinase Inhibition: The planar structure and 5-OH/4-C=O motif mimic ATP, allowing it to dock into the ATP-binding pockets of various kinases (e.g., PI3K, CK2).

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